

Chemical Structure and Property Comparison

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Compound Focus: Dihydroaltenuene B

Cat. No.: S641903

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The following table summarizes the core characteristics of Dihydroaltenuene A and B based on the latest research.

Feature	Dihydroaltenuene A	Dihydroaltenuene B
Molecular Formula	C ₁₅ H ₁₈ O ₆ [1]	C ₁₅ H ₁₈ O ₆ [1] [2]
Molecular Weight	294.30 g/mol [1]	294.30 g/mol [1] [2]
CAS Number	Information missing	887751-89-5 [2]
Structural Relationship	Both are isomers and altenuene derivatives isolated from an unidentified freshwater fungus in the family Tubeufiaceae [1].	
Key Structural Difference	Relative configuration at C-5' features a trans-diaxial coupling between H-5' and H-6'β, determined by ¹ H NMR J-values and NOE data [1].	Relative configuration at C-5' features an axial-equatorial coupling (smaller J-value) between H-5' and H-6'β, the only key stereochemical difference from compound A [1].
NMR Data	Available for ¹ H and ¹³ C chemical shifts [1]	Available for ¹ H and ¹³ C chemical shifts [1]

Biological Activity and Research Applications

The biological data for these compounds is currently limited but points to promising research directions.

Activity	Dihydroaltenuene A	Dihydroaltenuene B
Antibacterial Activity	Shows antibiotic activity against Gram-positive bacteria [1].	Information missing
Tyrosinase Inhibition	Information missing	A potent mushroom tyrosinase inhibitor ($IC_{50} = 38.33 \mu M$). Research suggests it forms hydrogen bonds (3-OH and 4'-OH) with His244, Met280, and Gly281 residues of the enzyme [2].
Cytotoxic Activity	Information missing	Information missing

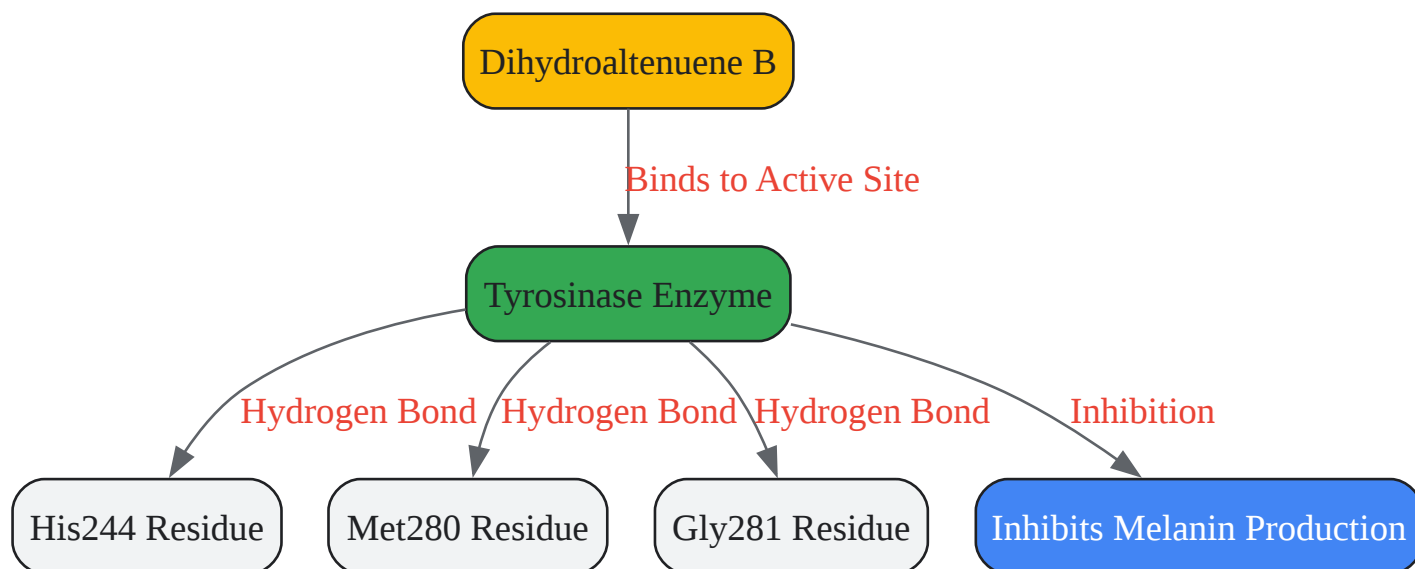
Experimental Methodology Overview

The characterization of these compounds involved several standard techniques in natural product chemistry:

- **Isolation & Purification:** The compounds were isolated from fungal cultures (fungal strain A-00471) using solid-substrate fermentation on rice, followed by extraction with ethyl acetate (EtOAc) and chromatographic purification [1].
- **Structure Elucidation:** Structures were determined through analysis of **NMR** and **MS** data. The relative stereochemistry was assigned based on 1H NMR coupling constants (J-values) and **NOE (Nuclear Overhauser Effect)** data [1].
- **Bioactivity Assays:**
 - **Antibacterial Assay:** Activity against Gram-positive bacteria was determined through disk assays or similar microbiological methods [1].
 - **Tyrosinase Inhibition Assay:** The IC_{50} value for **Dihydroaltenuene B** was determined using a standard mushroom tyrosinase inhibition assay, measuring the compound's ability to inhibit the enzyme's activity [2].

Mechanisms of Action and Research Pathways

The available information allows for a conceptual understanding of how **Dihydroaltenuene B** interacts with its target, tyrosinase.



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Key Conclusions and Research Outlook

- **Dihydroaltenuene A** is primarily characterized by its **antibacterial properties** against Gram-positive bacteria.
- **Dihydroaltenuene B** emerges as a more specialized candidate for research into **skin hyperpigmentation or agricultural anti-browning agents** due to its potent tyrosinase inhibition.
- The **core structural difference** at C-5' is a critical factor influencing their distinct biological activities, highlighting the importance of stereochemistry in drug discovery.

Future research directions should include more extensive biological screening for both compounds, detailed studies on their selectivity and cytotoxicity, investigation of their effects on human tyrosinase, and exploration of their potential synergistic effects with other agents.

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References

1. Altenuene Derivatives from an Unidentified Freshwater Fungus in the... [pmc.ncbi.nlm.nih.gov]
2. Dihydroaltenuene B | Mushroom Tyrosinase Inhibitor [medchemexpress.com]

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